

# Torbafylline: Mechanism & Experimental Data

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## Compound Focus: Torbafylline

CAS No.: 105102-21-4

Cat. No.: S572447

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The table below summarizes the key information on **Torbafylline's** mechanism of action and in vivo experimental findings.

Aspect	Details
Drug Classification	Small molecule, N-methylated xanthine derivative, phosphodiesterase (PDE) inhibitor [1] [2].
Molecular Weight	338.4 [2].
CAS Number	105102-21-4 [1] [2].
Primary Mechanism	Inhibits Phosphodiesterase 4 (PDE4), increasing cAMP levels. Attenuates muscle protein hydrolysis via <b>PDE4/cAMP/EPAC/PI3K/Akt</b> pathway [2].
Primary Molecular Targets	PDE4A, PDE4B, PDE4D [1].

| **In Vivo Efficacy (Rodents)** | • **Burn-induced protein hydrolysis:** Attenuated in rat skeletal muscle [2]. • **Cancer/Sepsis-induced protein hydrolysis:** Inhibited ubiquitin-proteasome-dependent protein breakdown [2]. • **Muscle perfusion:** Improved capillary perfusion in ischemic rat muscle [3]. • **Fatigue & Performance:** Decreased fatigue and improved running performance in rats with chronic leg artery ligation [4]. || **Reported In Vivo Dosage** | 25 mg/kg, administered orally (by gavage), once or twice daily [2] [3] [4].

## Experimental Protocols & Methodology

Here are the detailed methodologies from key studies, which can be used as a reference for replicating experiments.

- **Animal Model Preparation (Chronic Ischemia)** [3] [4]: The common iliac artery or femoral artery in one hind limb of the rat is surgically ligated. The contralateral limb serves as an internal control. Experiments are typically conducted after a recovery period of several weeks (e.g., 5 weeks) to establish chronic ischemia.
- **Capillary Perfusion Measurement** [3]:
  - A fluorochrome (thioflavine S conjugated with serum albumin) is injected intra-arterially.
  - After 7.5 seconds, the tibialis anterior muscle is harvested and snap-frozen.
  - Cryostat sections are prepared and analyzed under a microscope.
  - Perfused capillaries (filled with fluorochrome) and total capillaries (stained for alkaline phosphatase) are counted.
  - The ratio of perfused to total capillaries (Cp:Ct) is calculated for different muscle regions (glycolytic cortex vs. oxidative core).
- **Functional Performance Test (Running Wheel)** [4]: Rats with chronic artery ligation are placed on a running wheel, and their running time or distance is measured and compared before and after treatment with **Torbafylline**.
- **Muscle Fatigue Assessment** [4]: The ischemic muscle is directly stimulated to contract, often for 45 minutes. The fatigue index is calculated, which represents the decline in force production over the stimulation period.

## Proposed FAQs & Troubleshooting Guide

Since explicit stability data is unavailable, here is a template for a troubleshooting guide based on common research challenges.

### Frequently Asked Questions

- **Q: What is the primary signaling pathway targeted by Torbafylline?**

- **A: Torbafylline** is a PDE4 inhibitor. Its protective effects in skeletal muscle are mediated through the **PDE4/cAMP/EPAC/PI3K/Akt pathway**, which ultimately attenuates protein hydrolysis [2].
- **Q: What is a standard in vivo dosage of Torbafylline in rat models?**
  - **A:** Multiple studies have effectively used an oral dose of **25 mg/kg**, administered once or twice daily [2] [4].
- **Q: How does Torbafylline improve function in ischemic muscle?**
  - **A:** It enhances microcirculatory parameters (red cell flux, surface pO<sub>2</sub>) and increases the proportion of perfused capillaries, particularly in the hard-to-reach oxidative muscle regions. This leads to decreased lactate accumulation and reduced fatigue [3] [4].

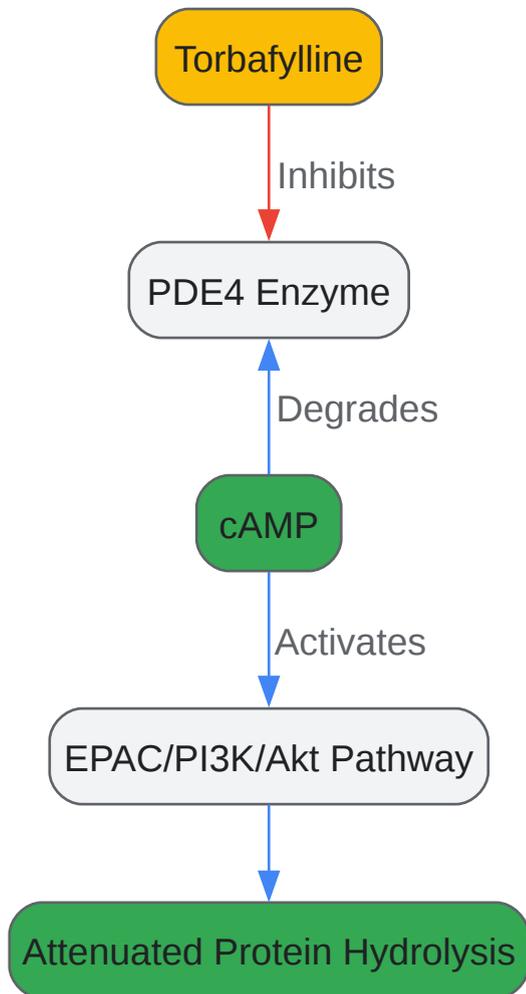
### Troubleshooting Guide for Common Research Scenarios

Problem	Potential Cause	Suggested Solution
<b>Low in vivo efficacy</b>	• Incorrect dosage or dosing frequency. • Animal model not properly established.	• Verify dosage calculations (e.g., 25 mg/kg). • Confirm artery ligation success via blood flow measurement before starting treatment.
<b>High variability in results</b>	• Inconsistent animal model. • Imperfect drug formulation or solvent.	• Standardize surgical procedures. • Use a consistent, pharmaceutically acceptable vehicle like DMSO for in vitro work and ensure uniform suspension for oral gavage [2].
<b>Need to confirm target engagement</b>	• Lack of downstream pathway activation.	• Measure cAMP levels in muscle tissue to confirm PDE4 inhibition. • Analyze biomarkers of the PI3K/Akt pathway via Western blot.

## Torbafylline Mechanism of Action

The diagram below illustrates the reported signaling pathway through which **Torbafylline** exerts its effects on skeletal muscle.

## Torbafylline Inhibits Muscle Protein Breakdown



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## References

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